

Introduction: Elucidating the Molecular Identity of a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name: *5-Fluoro-2-methoxyisonicotinic acid*

CAS No.: *884495-30-1*

Cat. No.: *B1388057*

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5-Fluoro-2-methoxyisonicotinic acid is a substituted pyridine derivative that serves as a crucial building block in medicinal chemistry and pharmaceutical research.^[1] Its structural features—a pyridine core, a carboxylic acid, a methoxy group, and a fluorine atom—make it a versatile intermediate for synthesizing novel bioactive compounds with potential applications in areas such as oncology and infectious diseases.^[1]

Accurate and comprehensive structural confirmation and purity assessment are paramount in the drug development pipeline. This guide provides a senior application scientist's perspective on the multi-faceted spectroscopic characterization of **5-Fluoro-2-methoxyisonicotinic acid**. We will delve into the core techniques of Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), and Infrared (IR) Spectroscopy. This document is structured not as a rigid template, but as a logical workflow, explaining the causality behind experimental choices and the interpretation of spectral data to build a cohesive, self-validating analytical picture of the molecule.

Molecular Structure and Foundational Data

Before delving into the spectra, understanding the basic molecular properties is essential.

- Molecular Formula: $C_7H_6FNO_3$
- Molecular Weight (Monoisotopic): 171.03317 Da^[2]
- CAS Number: 884495-30-1^[1]
- Appearance: White Powder^[1]

Below is the chemical structure with the standard IUPAC numbering for the pyridine ring, which will be used for all spectroscopic assignments.

Caption: Structure of **5-Fluoro-2-methoxyisonicotinic acid**.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Experience: The Rationale for HRMS For any novel compound or key intermediate, the first and most fundamental question is: "What is its elemental composition?" High-Resolution Mass Spectrometry (HRMS) is the definitive technique to answer this. Unlike nominal mass instruments, HRMS provides a highly accurate mass measurement (typically to within 5 ppm), which allows for the unambiguous determination of the molecular formula. This is a critical first pass in structural confirmation, ruling out a vast number of alternative possibilities. Techniques like electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are ideal for a polar, low-molecular-weight analyte like this.^[3]

Experimental Protocol: HRMS via ESI

- **Sample Preparation:** A dilute solution of the analyte is prepared (approx. 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, equipped with an ESI source is used.^{[4][5]}
- **Ionization Mode:** Analysis is run in both positive and negative ion modes to maximize information. The carboxylic acid moiety makes it particularly sensitive to negative ion mode detection ($[M-H]^-$), while the pyridine nitrogen can be protonated in positive ion mode ($[M+H]^+$).^[2]

- **Data Acquisition:** The instrument is calibrated, and data is acquired over a mass range of m/z 50-500.
- **Data Analysis:** The measured mass of the most abundant ion (e.g., $[M+H]^+$ or $[M-H]^-$) is compared to the theoretical mass calculated from the molecular formula ($C_7H_6FNO_3$). The difference, or mass error, is calculated in parts-per-million (ppm).

Data Presentation: Predicted HRMS Data The following table summarizes the predicted exact masses for various adducts of **5-Fluoro-2-methoxyisonicotinic acid**. An experimental result within 5 ppm of these values provides high confidence in the elemental composition.

Adduct	Molecular Formula	Predicted m/z ^[2]	Ionization Mode
$[M+H]^+$	$C_7H_7FNO_3^+$	172.04045	Positive
$[M+Na]^+$	$C_7H_6FNNaO_3^+$	194.02239	Positive
$[M-H]^-$	$C_7H_5FNO_3^-$	170.02589	Negative

Trustworthiness: Self-Validating Protocol The trustworthiness of this analysis is established by running both positive and negative ion modes. Observing the correct mass for both the protonated molecule ($[M+H]^+$) and the deprotonated molecule ($[M-H]^-$) provides two independent confirmations of the molecular weight, creating a self-validating dataset.

¹H NMR Spectroscopy

Expertise & Experience: The Rationale for ¹H NMR While HRMS confirms the elemental formula, ¹H NMR spectroscopy reveals the proton environment of the molecule. It tells us the number of different types of protons, their electronic environment (chemical shift), their neighboring protons (multiplicity), and their relative quantities (integration). For this molecule, ¹H NMR is critical for confirming the substitution pattern on the pyridine ring and verifying the presence of the methoxy group.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) in an NMR tube. A small amount of

tetramethylsilane (TMS) may be added as an internal standard (δ 0.00 ppm).[6]

- Instrumentation: Data is acquired on a 400 MHz or higher field NMR spectrometer.
- Acquisition: A standard proton experiment is run. Key parameters include a 90° pulse, a sufficient relaxation delay (e.g., 5 seconds), and 16-32 scans to ensure a good signal-to-noise ratio.
- Data Processing: The resulting Free Induction Decay (FID) is Fourier transformed, phased, and baseline corrected. The spectrum is calibrated to the residual solvent peak or TMS.

Data Presentation: Expected ^1H NMR Data (in DMSO- d_6) The table below details the predicted signals for the ^1H NMR spectrum.

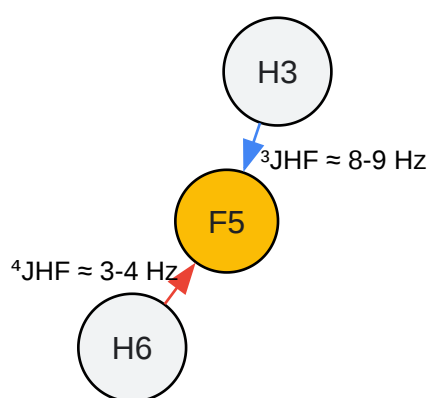
Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J)	Integration	Rationale
H6	~8.2 - 8.4	d	~3-4 Hz	1H	Proton adjacent to nitrogen is deshielded. Coupled to F at C5.
H3	~7.8 - 8.0	d	~8-9 Hz	1H	Deshielded by adjacent nitrogen and carboxylic acid. Coupled to F at C5.
OCH ₃	~3.9 - 4.1	s	N/A	3H	Typical chemical shift for a methoxy group on an aromatic ring.
COOH	~13.0 - 14.0	br s	N/A	1H	Carboxylic acid protons are highly deshielded and often show a broad signal.

Authoritative Grounding & Interpretation The key feature of this spectrum is the presence of two signals in the aromatic region, both appearing as doublets due to coupling with the fluorine atom.

- **H-F Coupling:** The fluorine at the C5 position will couple to the protons at C6 and C3. The through-space coupling to H6 ($^4J_{HF}$) is typically smaller (~3-4 Hz), while the through-bond

coupling to H3 ($^3J_{HF}$) is larger (~8-9 Hz). This difference in coupling constants is a powerful tool for assigning the H3 and H6 protons unambiguously.[7]

- Chemical Shifts: The proton at C6 is expected to be further downfield than H3 due to the strong deshielding effect of the adjacent electronegative nitrogen atom.



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Caption: Key ^1H - ^{19}F spin-spin couplings in the molecule.

^{13}C NMR Spectroscopy

Expertise & Experience: The Rationale for ^{13}C NMR ^{13}C NMR spectroscopy provides information about the carbon skeleton of the molecule. Each unique carbon atom gives a distinct signal, allowing us to confirm the presence of all seven carbons in **5-Fluoro-2-methoxyisonicotinic acid**. The chemical shifts are highly sensitive to the local electronic environment, making it possible to assign the carbonyl, aromatic, and methoxy carbons. Furthermore, coupling between carbon and fluorine (^{13}C - ^{19}F coupling) provides another layer of structural confirmation.

Experimental Protocol: ^{13}C NMR

- **Sample and Instrumentation:** The same sample and spectrometer as for ^1H NMR are used.
- **Acquisition:** A standard proton-decoupled ^{13}C experiment (e.g., PENDANT or DEPT) is run. Proton decoupling simplifies the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon. A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of the ^{13}C isotope.

Data Presentation: Expected ^{13}C NMR Data (in DMSO- d_6) The table below details the predicted signals for the proton-decoupled ^{13}C NMR spectrum.

Assignment	Predicted δ (ppm)	Multiplicity (from C-F coupling)	Coupling Constant (^1JCF , ^2JCF)	Rationale
COOH	~165 - 170	d	~3-5 Hz	Typical carboxylic acid carbon shift.[8] Coupled to F (^4JCF).
C2	~160 - 164	d	~10-15 Hz	Carbon attached to both N and O is highly deshielded. Coupled to F (^3JCF).
C5	~155 - 159	d	~230-250 Hz	Carbon directly bonded to F shows a large one-bond coupling constant.
C4	~145 - 150	d	~15-20 Hz	Aromatic carbon adjacent to C-F bond. Coupled to F (^2JCF).
C6	~140 - 145	d	~15-20 Hz	Aromatic carbon adjacent to C-F bond. Coupled to F (^2JCF).
C3	~110 - 115	d	~4-6 Hz	Aromatic carbon. Coupled to F (^3JCF).

OCH ₃	~53 - 56	s	N/A	Typical methoxy carbon chemical shift.[8]
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Authoritative Grounding & Interpretation The most diagnostic feature of the ¹³C NMR spectrum is the large one-bond coupling constant (¹JCF) for C5, which is expected to be in the range of 230-250 Hz.[9] This large splitting immediately identifies the carbon atom directly attached to the fluorine. The other aromatic carbons will also appear as doublets due to smaller two-bond (²JCF) and three-bond (³JCF) couplings, providing definitive evidence for the fluorine's position on the ring. The distinct chemical shifts for the carbonyl, C-O, and methoxy carbons further solidify the structural assignment.

Infrared (IR) Spectroscopy

Expertise & Experience: The Rationale for IR Spectroscopy IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule.[10] Each functional group absorbs infrared radiation at a characteristic frequency, corresponding to the vibration of its bonds. For this molecule, IR is used to quickly confirm the presence of the carboxylic acid (both O-H and C=O stretches), the aromatic ring, and the C-O and C-F bonds. It is an excellent technique for routine quality control.

Experimental Protocol: Solid-State IR (KBr Pellet)

- **Sample Preparation:** Grind ~1 mg of the solid sample with ~100 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, uniform powder is obtained.[11]
- **Pellet Formation:** Place the powder into a pellet die and press it under high pressure (several tons) to form a transparent or translucent disc.[11]
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum, typically over the range of 4000-400 cm⁻¹. A background spectrum of the empty spectrometer is recorded first and automatically subtracted from the sample spectrum.

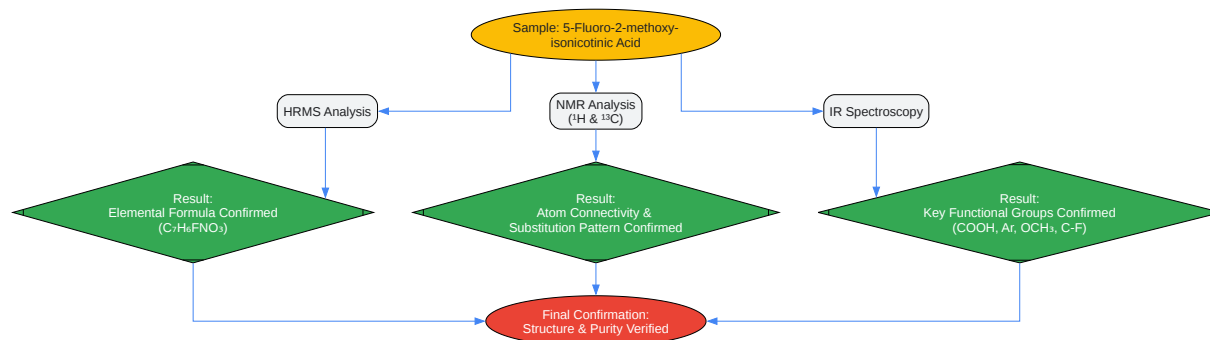
Data Presentation: Expected Characteristic IR Absorptions

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Functional Group
2500-3300	O-H stretch	Broad, Strong	Carboxylic Acid
~3100-3000	C-H stretch	Medium	Aromatic C-H
~2950, ~2850	C-H stretch	Medium	Methoxy C-H
~1720-1700	C=O stretch	Strong, Sharp	Carboxylic Acid
~1600, ~1480	C=C stretch	Medium	Aromatic Ring
~1250	C-O stretch	Strong	Aryl-O bond (methoxy)
~1100-1000	C-F stretch	Strong	Aryl-F bond

Authoritative Grounding & Interpretation The IR spectrum provides a characteristic "fingerprint" for the molecule. The most prominent and diagnostic peak will be the strong, sharp carbonyl (C=O) absorption around 1710 cm⁻¹. This peak, in conjunction with the extremely broad O-H absorption from 2500-3300 cm⁻¹, is definitive evidence for the carboxylic acid functional group. [12] The presence of bands in the 1600-1480 cm⁻¹ region confirms the aromatic pyridine ring, and a strong band around 1100-1000 cm⁻¹ is indicative of the C-F bond.[13]

Integrated Spectroscopic Analysis Workflow

No single technique provides the complete picture. The true power of spectroscopic characterization lies in integrating the data from all methods to build an unassailable structural proof.



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Caption: Workflow for integrated spectroscopic confirmation.

Conclusion

The spectroscopic characterization of **5-Fluoro-2-methoxyisonicotinic acid** is a systematic process where each analytical technique provides a unique and complementary piece of the structural puzzle. High-resolution mass spectrometry confirms the elemental formula. ¹H and ¹³C NMR spectroscopy elucidates the precise atomic connectivity, substitution pattern, and electronic environment of the carbon-hydrogen framework, with characteristic H-F and C-F couplings providing definitive proof of the fluorine's location. Finally, infrared spectroscopy offers rapid confirmation of the key functional groups. Together, these methods provide a robust, self-validating dataset that ensures the identity, purity, and quality of this important

pharmaceutical intermediate, underpinning the integrity of subsequent research and development efforts.

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